

Propyzamide Tank Mixture Compatibility: A Technical Support Resource

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Compound of Interest

Compound Name: Propyzamide

Cat. No.: B133065

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This technical support center provides researchers, scientists, and professionals in drug development with essential information regarding the tank mixture compatibility of **propyzamide** with other herbicides. Below you will find frequently asked questions and troubleshooting guides to assist in your experimental design and execution.

Frequently Asked Questions (FAQs)

Q1: What is **propyzamide** and how does it work?

A1: **Propyzamide** is a selective, systemic herbicide belonging to the amide (or benzamide) chemical family.^[1] It is classified as a Group 3 (formerly Group K1 or D) herbicide, which acts by inhibiting mitosis (cell division) in plants.^{[1][2][3]} **Propyzamide** is primarily absorbed by the roots of weeds from the soil and then translocated upwards.^[1] It forms a chemical layer in the upper soil zone, affecting susceptible weeds as they germinate or their roots grow through this zone. This mode of action makes it effective for pre-emergence and early post-emergence control of many grass and certain broadleaf weeds. Due to its unique multi-site mode of action, there is no known resistance to **propyzamide** in Europe, making it a valuable tool in resistance management programs.

Q2: With which types of herbicides is **propyzamide** generally compatible for tank mixing?

A2: **Propyzamide** is compatible with a range of knockdown and pre-emergent herbicides and insecticides. However, compatibility can be conditional, and it is crucial to always consult the

product labels of both **propyzamide** and the potential tank mix partner. A jar test is always recommended to confirm physical compatibility before mixing in a sprayer.

Q3: Are there any herbicides that are explicitly incompatible with **propyzamide**?

A3: Yes, product labels for **propyzamide** consistently warn against tank mixing with any products containing the active constituent MCPA. Additionally, some studies suggest that tank mixing **propyzamide** with carbetamide may lead to poorer blackgrass control than applying **propyzamide** alone or in sequence.

Q4: What is the correct order for mixing **propyzamide** with other herbicides in a tank?

A4: The mixing order is critical to prevent physical incompatibility issues like nozzle blockages. When using a water-dispersible granule (WDG) or wettable powder (WP) formulation of **propyzamide**, it is essential that the **propyzamide** is fully suspended in the water before adding any other herbicides, insecticides, or surfactants. The general recommended procedure is to first pre-mix the **propyzamide** granules in a smaller vessel to ensure they are fully dissolved before adding them to the main spray tank which should be partially filled with water and have its agitation system running.

Q5: What are the signs of physical and biological incompatibility in a tank mixture?

A5:

- Physical incompatibility is often visible and can manifest as the formation of gels, scum, solids that settle to the bottom of the tank, or a mixture that gives off heat. These issues can lead to clogged nozzles and filters.
- Biological incompatibility may not be immediately apparent. It can result in either:
 - Antagonism: The weed control efficacy of the mixture is less than the expected effect of the individual herbicides applied alone.
 - Synergism: The weed control is greater than the sum of the effects of the individual herbicides. This can sometimes lead to unintended crop damage.

Troubleshooting Guides

Issue 1: Nozzle or Filter Blockage During Application

- Possible Cause: Physical incompatibility of the tank mix partners, or improper mixing procedure. Some tank mixes are "conditional," meaning they require vigorous and continuous agitation to prevent settling and blockages.
- Immediate Action:
 - Stop spraying immediately.
 - If the product has started to settle, stop recirculation, remove and clean all filters.
 - Resume recirculation at the fastest possible rate to try and resuspend the product.
- Preventative Measures:
 - Always perform a jar test before mixing a new combination of products.
 - Adhere strictly to the recommended mixing order: ensure **propyzamide** (especially WDG formulations) is fully in suspension before adding other products.
 - Fill the spray tank to at least 50% with water before adding the first product.
 - Maintain continuous and vigorous agitation throughout the entire mixing and spraying process.

Issue 2: Reduced Weed Control Efficacy (Antagonism)

- Possible Cause: A biological antagonism between **propyzamide** and the tank mix partner may be reducing the overall effectiveness. For example, some studies have shown that tank-mixing half rates of **propyzamide** and carbetamide resulted in poorer blackgrass control than a full rate of **propyzamide** alone.
- Troubleshooting Steps:
 - Review the product labels of all tank mix partners for any statements regarding antagonism.

- Consider the weed species being targeted; some herbicides may antagonize the activity of others on specific weeds.
- For future applications, consider applying the herbicides sequentially rather than as a tank mix, allowing a few days between applications.
- Consult with a local agronomist or technical representative for advice on alternative tank mix partners.

Issue 3: Unexpected Crop Injury (Phytotoxicity)

- Possible Cause: A synergistic interaction between **propyzamide** and a tank mix partner may have increased the herbicidal activity to a level that is damaging to the crop.
- Troubleshooting Steps:
 - Document the extent of the injury and the environmental conditions at the time of application.
 - Check the crop staging and application timing recommendations on all product labels.
 - Before applying any new tank mix to a large area, it is advisable to test it on a small, representative section of the crop to observe for any adverse effects.

Data Presentation

Table 1: **Propyzamide** Tank Mix Compatibility Summary

Tank Mix Partner (Active Ingredient)	Herbicide Group	Compatibility Rating	Notes
Various knockdown and pre-emergent herbicides	Various	Compatible	Always confirm specific product compatibility and perform a jar test.
Various insecticides	Various	Compatible	Propyzamide must be in suspension before adding insecticides.
Various surfactants	Adjuvant	Compatible	Add after propyzamide is fully suspended and before any emulsifiable concentrates.
Trifluralin (4Farmers brand)	3 (K1)	Compatible	Reports of issues with non-4Farmers trifluralin formulations have been noted.
Aminopyralid	4 (O)	Synergistic	A patent has been filed for a synergistic composition of propyzamide and aminopyralid.
Carbetamide	23 (N)	Conditional / Not Recommended	Trials have shown that a tank mix may provide poorer control of blackgrass than propyzamide alone or in sequence.
MCPA	4 (O)	Incompatible	DO NOT mix with any products containing MCPA.

Experimental Protocols

Protocol 1: Physical Compatibility Assessment (Jar Test)

A jar test is a crucial preliminary step to determine if products are physically compatible in a spray solution.

Materials:

- A clean, clear glass jar with a lid (at least 1-quart or 1-liter capacity).
- The same water source that will be used for the actual spray application.
- Samples of all herbicides, adjuvants, and other products to be tank-mixed.
- Accurate measuring devices (e.g., graduated cylinders, syringes, or measuring spoons) for small volumes.
- Personal Protective Equipment (PPE) as specified on the product labels.

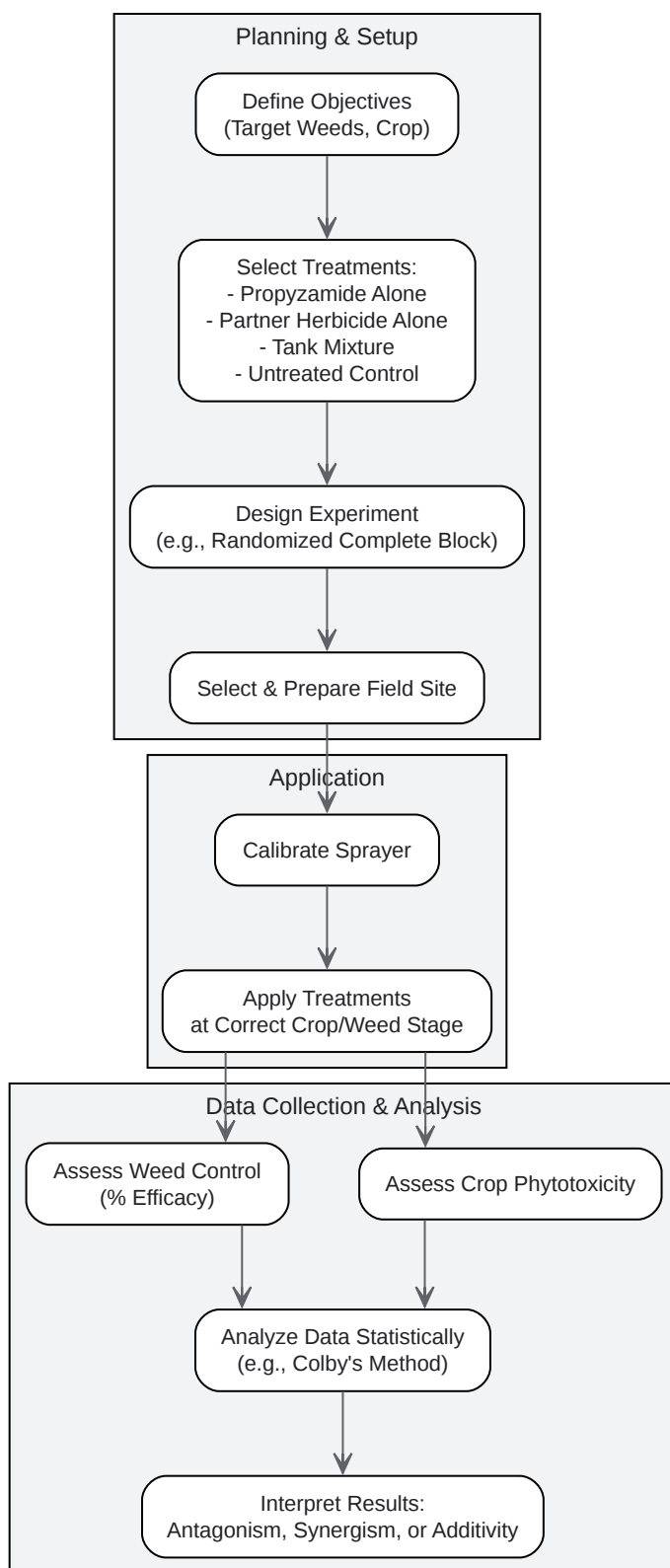
Methodology:

- Read all product labels: Before starting, carefully read the labels of all products to be mixed for any specific instructions or warnings regarding tank mixing.
- Calculate scaled volumes: Determine the correct amount of each product to add to the jar to replicate the proportions that will be used in the full-scale spray tank. A common scaling factor is to use ratios (e.g., if the application rate is 1 pint per 100 gallons, this scales down to approximately 1 teaspoon per gallon).
- Add carrier: Fill the jar approximately half full with the carrier water.
- Follow the correct mixing order: Add the products to the jar one at a time, following the prescribed mixing order (often remembered by the acronym WALES or APPLES). For **propyzamide** (a WDG), it would be one of the first products added.
 - Wettable powders and Water-dispersible Granules (like **Propyzamide** WDG)

- Agitate thoroughly.
- Liquid flowables and Suspension concentrates.
- Emulsifiable concentrates.
- Solutions and Surfactants.
- Agitate between additions: After adding each product, cap the jar and shake it gently to ensure it is thoroughly mixed before adding the next product.
- Complete the mixture: Add the remaining water to reach the final scaled volume.
- Observe the results: Vigorously shake the final mixture for about 30 seconds to simulate tank agitation. Then, let the jar stand for 15 to 30 minutes and observe for any signs of incompatibility such as:
 - Formation of flakes, crystals, or sludge.
 - Separation into layers.
 - Gelling or thickening of the mixture.
 - Excessive foaming.
 - The solution becoming hot.
- Final check: If no incompatibility is observed, shake the jar again and check if the mixture remains stable. If precipitates or gels form that do not redisperse, the mixture is physically incompatible and should not be used.

Protocol 2: Biological Efficacy Assessment (Field Trial)

Determining biological antagonism or synergism requires controlled field experiments. A jar test will not provide this information. The following is a generalized workflow for such a trial.

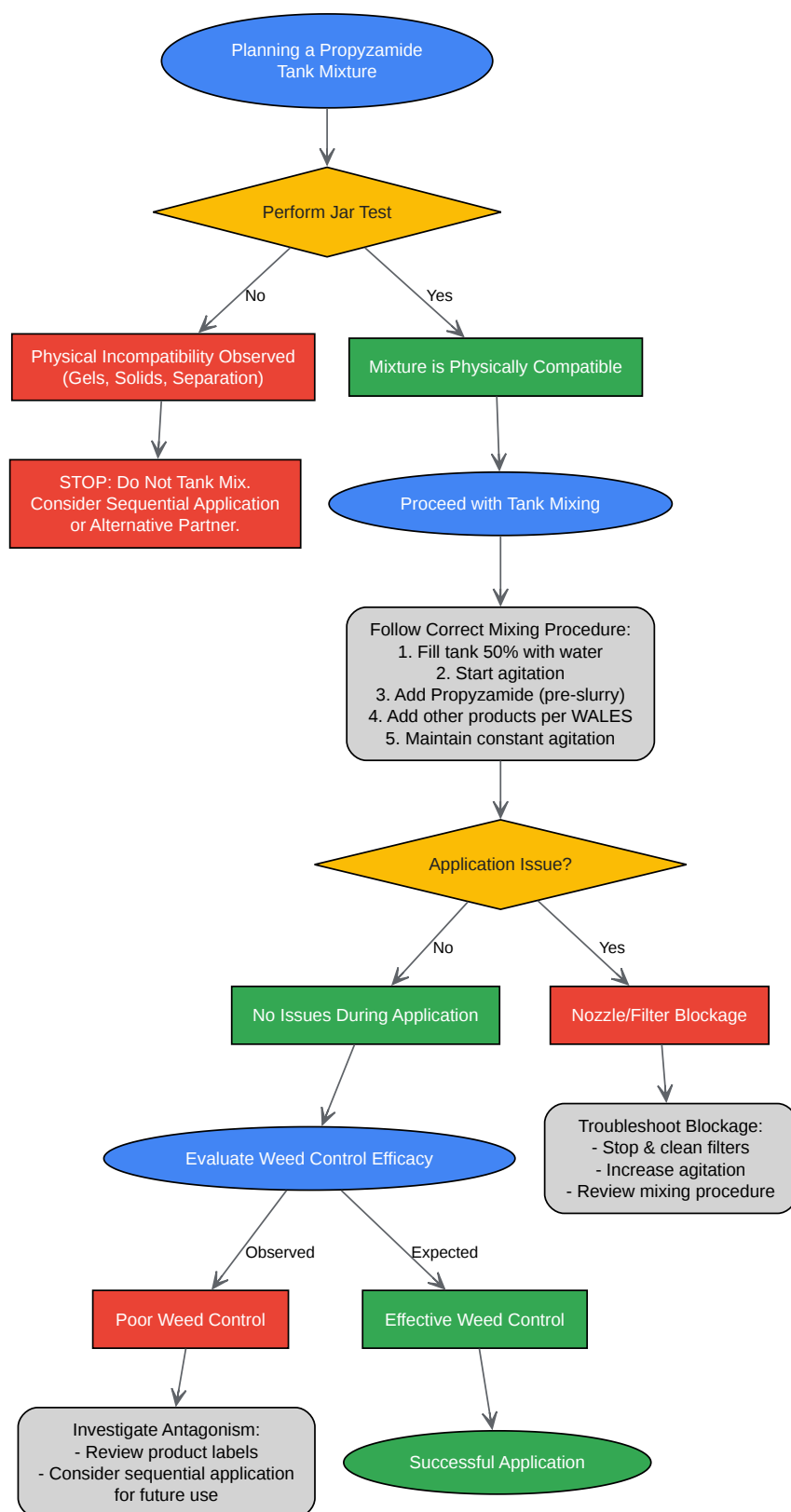


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Caption: Experimental workflow for a field efficacy trial.

Logical Relationships

The following diagram illustrates a logical workflow for troubleshooting common issues encountered when preparing and using **propyzamide** tank mixtures.



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Caption: Troubleshooting workflow for **propyzamide** tank mixtures.

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